

A Comprehensive Technical Guide to the Safe Handling of 3-Pyridinealdoxime

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Compound of Interest

Compound Name: 3-Pyridinealdoxime

Cat. No.: B3426315

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **3-Pyridinealdoxime**. The information is intended to equip laboratory personnel with the necessary knowledge to handle this compound safely and effectively.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is the foundation of its safe handling. Key properties of **3-Pyridinealdoxime** are summarized in the table below.

Property	Value
Chemical Name	3-Pyridinealdoxime
Synonyms	Nicotinaldehyde oxime, Pyridine-3-carboxaldehyde oxime
CAS Number	1193-92-6[1]
Molecular Formula	C ₆ H ₆ N ₂ O[1]
Molecular Weight	122.12 g/mol [1]
Appearance	White to off-white powder/solid[1][2]
Melting Point	150-153 °C[1][3][4]
Boiling Point	233.1 °C at 760 mmHg (estimated)[3][5]
Density	1.14 g/cm ³ (estimated)[3][5]
Flash Point	94.8 °C (estimated)[3][5]
Solubility	No information available
pKa	pK1: 4.07, pK2: 10.39 (25°C)[2]

Hazard Identification and GHS Classification

3-Pyridinealdoxime is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to be aware of these hazards to implement appropriate safety measures.

Hazard Class	Category	GHS Code	Hazard Statement
Acute Toxicity, Oral	Category 4	H302	Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312	Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332	Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319	Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335	May cause respiratory irritation

Signal Word: Warning^[1]

Hazard Pictograms:

-  alt text

Handling and Storage Precautions

Proper handling and storage are paramount to minimizing the risks associated with **3-Pyridinealdoxime**.

Handling:

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.

- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with a particulate filter.^[1]
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.^[2]
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures and First Aid

In the event of an exposure or spill, immediate and appropriate action is critical.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes of carbon oxides and nitrogen oxides under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Toxicological Information

The available toxicological data for **3-Pyridinealdoxime** is limited. The most cited value is for acute toxicity via the intraperitoneal route.

Metric	Species	Route	Value
LD50	Mouse	Intraperitoneal	200 mg/kg[2][4]

Experimental Protocols

While specific experimental reports for the toxicological evaluation of **3-Pyridinealdoxime** are not readily available in the public domain, the following sections describe the likely methodologies based on standardized OECD guidelines for chemical safety testing.

Acute Oral Toxicity (OECD Guideline 423)

This method is used to estimate the acute oral toxicity of a substance.



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Caption: Generalized workflow for acute oral toxicity testing.

Skin Irritation/Corrosion (OECD Guideline 404)

This test determines the potential of a substance to cause skin irritation or corrosion.

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Caption: Generalized workflow for skin irritation testing.

Eye Irritation/Corrosion (OECD Guideline 405)

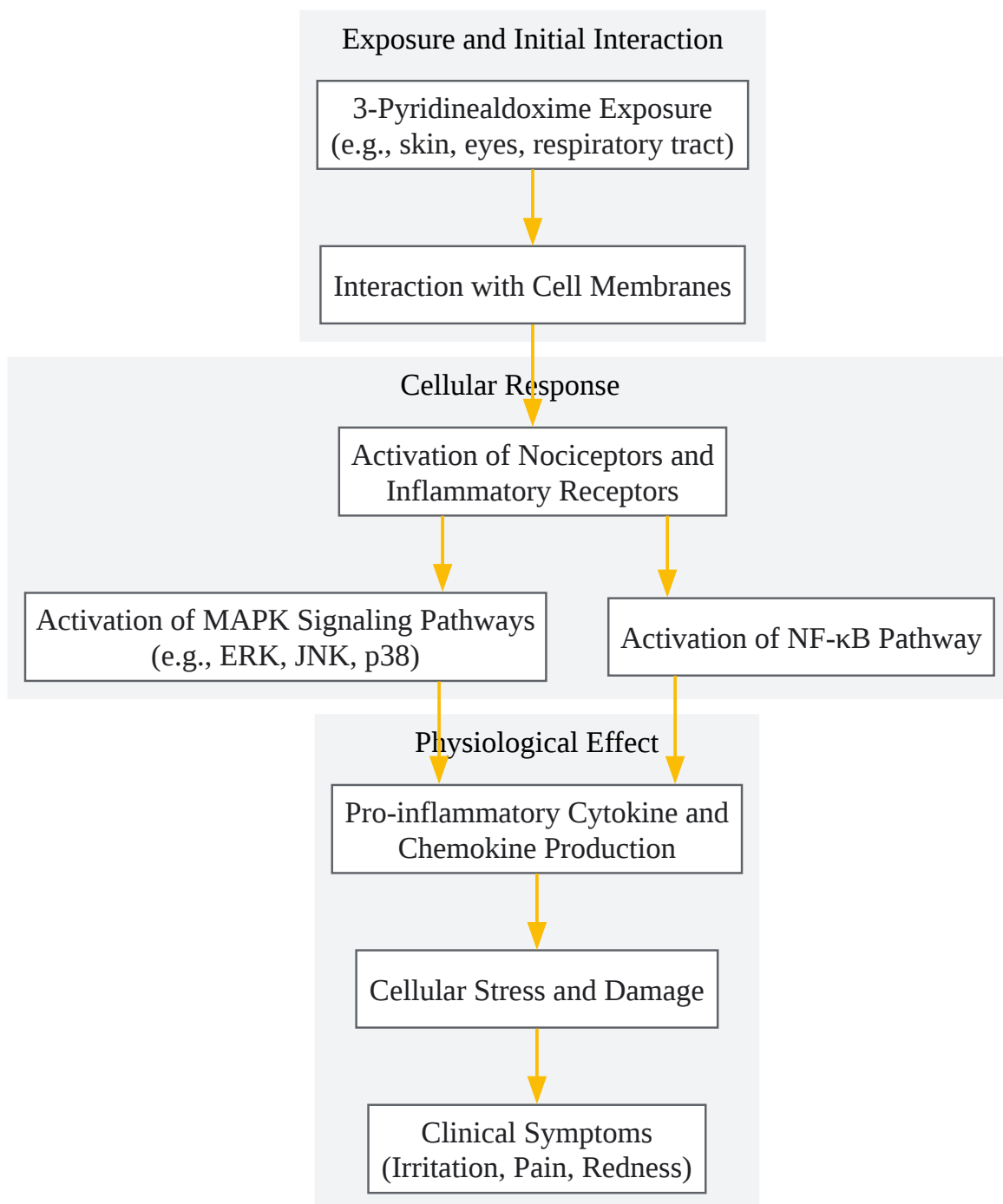
This test evaluates the potential of a substance to cause eye irritation or damage.

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Caption: Generalized workflow for eye irritation testing.

Potential Toxicological Signaling Pathways

Specific signaling pathways for the toxicity of **3-Pyridinealdoxime** have not been extensively studied. However, based on its pyridine structure and its irritant properties, it is plausible that its toxicity involves mechanisms common to other irritants and pyridine-containing compounds.



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Caption: Plausible inflammatory signaling pathway for irritant compounds.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive risk assessment. Always consult the most current Safety Data Sheet (SDS) from the manufacturer before handling any chemical.

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